

Validating the translational relevance of animal models for (S)-Baxdrostat research

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Compound of Interest

Compound Name: (S)-Baxdrostat

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A Comparative Guide to Animal Models for (S)-Baxdrostat Research

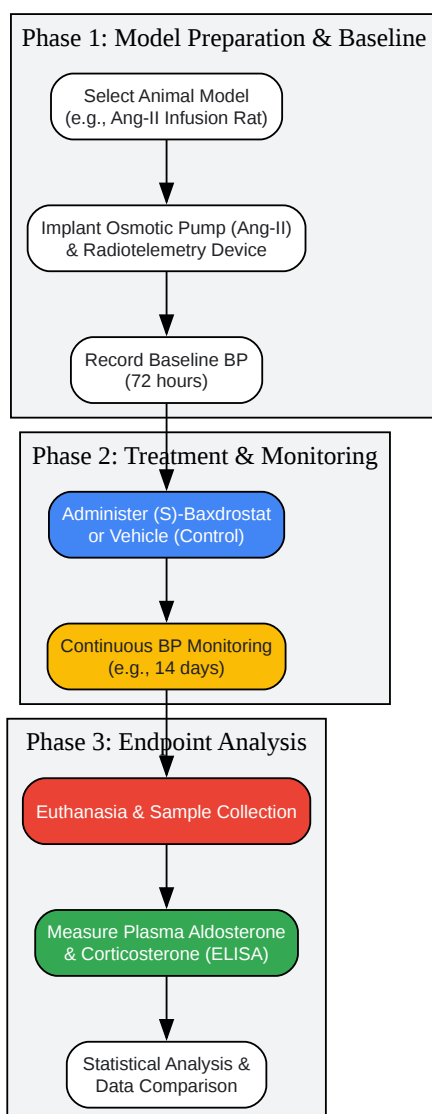
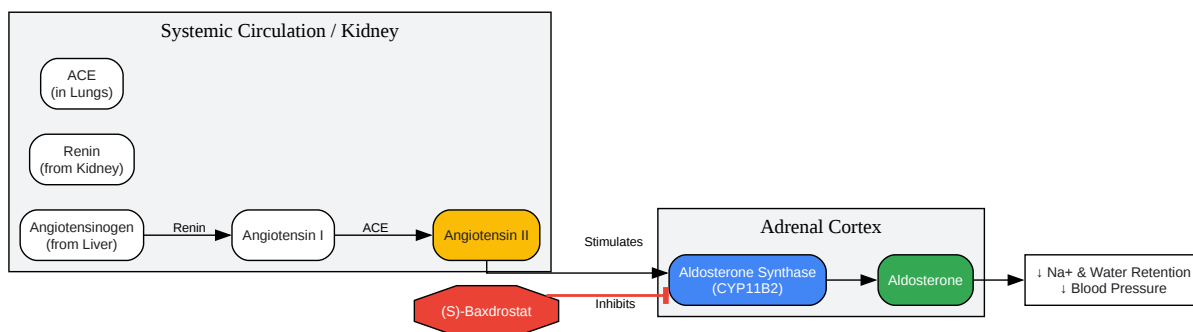
For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of common animal models used to validate the translational relevance of **(S)-Baxdrostat**, a potent and highly selective aldosterone synthase inhibitor. By examining the physiological responses and experimental outcomes in these models, researchers can better predict the therapeutic potential of **(S)-Baxdrostat** for conditions like treatment-resistant hypertension and primary aldosteronism.

Introduction: The Role of (S)-Baxdrostat in Aldosterone Regulation

(S)-Baxdrostat is a next-generation aldosterone synthase inhibitor designed to lower aldosterone levels, a key contributor to hypertension, without significantly affecting cortisol production.[1][2][3] It selectively inhibits the CYP11B2 enzyme, which is responsible for the final steps of aldosterone synthesis in the adrenal glands.[2][4] This high selectivity minimizes the hormonal side effects that have hindered previous aldosterone synthase inhibitors, which often cross-reacted with CYP11B1, the enzyme for cortisol synthesis.[2][5][6] Validating its efficacy and safety in preclinical animal models is a crucial step before human clinical trials to ensure the findings are translatable.

The mechanism of **(S)-Baxdrostat** is centered on the Renin-Angiotensin-Aldosterone System (RAAS), a critical pathway for blood pressure regulation.



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References

- 1. cardiometabolicealth.org [cardiometabolicealth.org]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. How does Baxdrostat work? | ERGSY [ergsy.com]
- 5. The selective aldosterone synthase inhibitor Baxdrostat significantly lowers blood pressure in patients with resistant hypertension - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Aldosterone synthase inhibitor "Baxdrostat" for resistant hypertension: A clinical approach or futuristic idea? - PMC [pmc.ncbi.nlm.nih.gov]
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